

Essential Safety and Operational Guide for 5-Nitro-2-benzimidazolinone

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Compound of Interest

Compound Name: 5-Nitro-2-benzimidazolinone

Cat. No.: B1333978

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **5-Nitro-2-benzimidazolinone** (CAS No. 93-84-5). Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical and Physical Properties

Property	Value
Molecular Formula	C7H5N3O3
Molecular Weight	179.13 g/mol [1]
CAS Number	93-84-5 [1] [2]

Hazard Identification and Classification

5-Nitro-2-benzimidazolinone is classified as a hazardous substance. The primary hazards are:

- Skin Irritation (Category 2) [\[2\]](#)
- Serious Eye Irritation (Category 2) [\[2\]](#)

- May cause respiratory irritation (Specific target organ toxicity - single exposure, Category 3) [\[2\]](#)
- Harmful if swallowed, in contact with skin, or if inhaled. [\[3\]](#)

Hazard Statements: H315, H319, H335 [\[2\]](#)

Signal Word: Warning [\[2\]](#)

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the primary defense against exposure.

Situation	Required PPE	Specifications & Notes
Routine Handling (Small Quantities)	Eye/Face Protection	Chemical safety goggles or glasses that meet European Standard EN166 or OSHA 29 CFR 1910.133 standards. [2] [4]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use. [2] [5]	
Lab Coat	Standard laboratory coat.	
Risk of Dust/Aerosol Generation	Respiratory Protection	A NIOSH/MSHA-approved respirator or work under a certified chemical fume hood. For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher exposures, use type ABEK-P2 (EU EN 143) respirator cartridges. [2] [4]
Large Spills	Full Body Protection	Splash goggles, full suit, dust respirator, boots, and gloves. A self-contained breathing apparatus may be necessary. [4] [5]

Operational Plan: Step-by-Step Handling Procedures

Following a systematic workflow is essential for minimizing the risks associated with handling **5-Nitro-2-benzimidazolinone**.

1. Preparation and Engineering Controls:

- Ventilation: Always handle this chemical in a well-ventilated area. For any procedure that may generate dust, use a chemical fume hood.[2]
- Eyewash & Safety Shower: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[5]
- PPE Inspection: Before starting any work, thoroughly inspect all PPE for any signs of damage or degradation.[5] Do not use compromised equipment.

2. Handling the Chemical:

- Avoid Contact: Avoid contact with skin, eyes, and clothing.[2]
- Minimize Dust: Avoid the formation of dust and aerosols.[2]
- Grounding: For procedures that may generate static electricity, take measures to prevent the build-up of electrostatic charge.
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling is complete and before leaving the work area.[2] Do not eat, drink, or smoke in the work area.[3]

3. Storage:

- Container: Keep the container tightly closed.[3]
- Conditions: Store in a cool, dry, and well-ventilated place.[6]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents.

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[2]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]

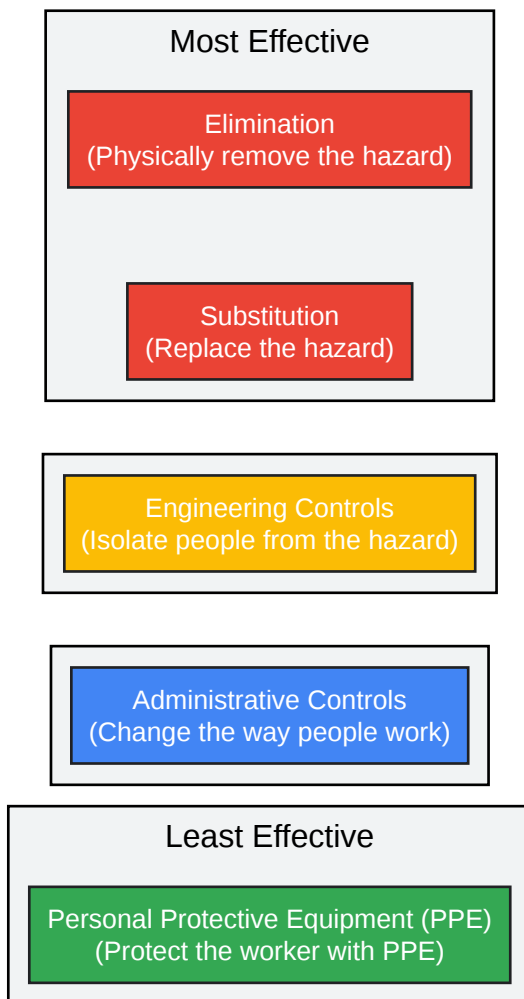
In case of a large spill, evacuate the area and prevent the spillage from entering drains or water courses.[6] Use dry clean-up procedures to avoid generating dust.[6] Collect the spilled material in a sealed container for disposal.[2][6]

Disposal Plan

- **Unused Product:** Dispose of the unused product in a suitable, closed container.[2] Disposal must be in accordance with local, state, and federal regulations. Consult a licensed professional waste disposal service.
- **Contaminated Packaging:** Dispose of contaminated packaging as unused product.[2] Do not re-use empty containers.

Visual Safety Guides

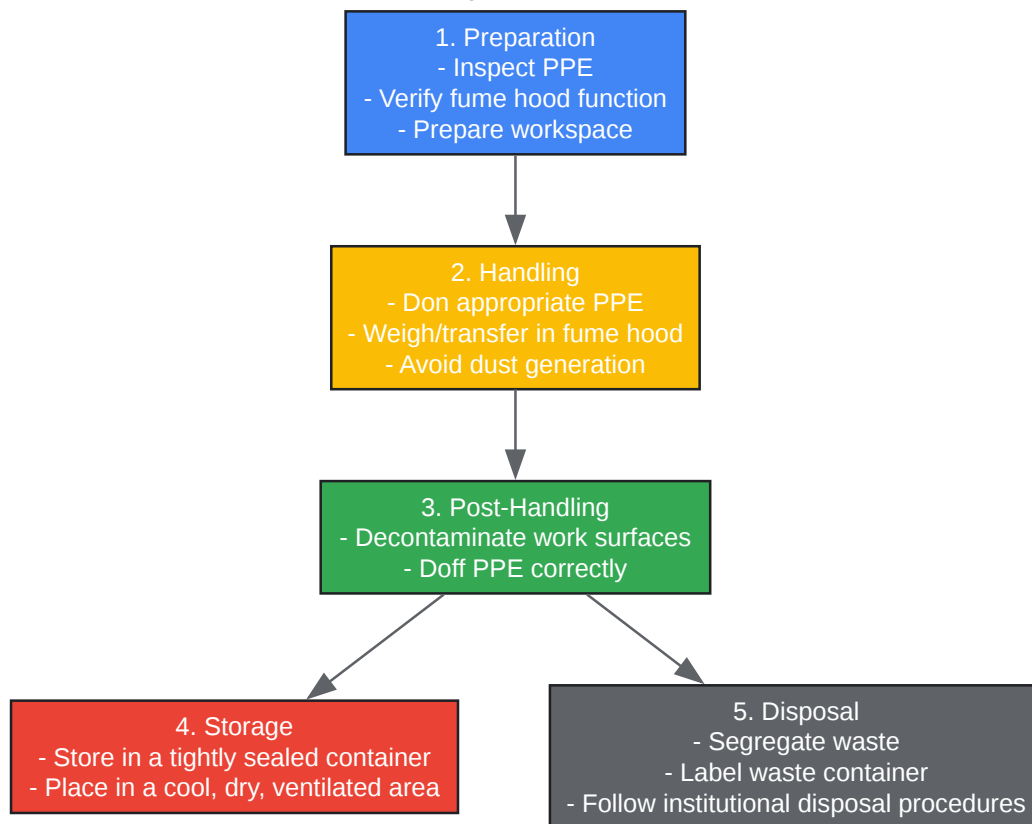
Hierarchy of Controls for 5-Nitro-2-benzimidazolinone



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Caption: Hierarchy of controls for minimizing exposure.

Workflow for Handling 5-Nitro-2-benzimidazolinone



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Caption: Step-by-step handling workflow.

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References

- 1. scbt.com [scbt.com]

- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. benchchem.com [benchchem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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